

An In-depth Technical Guide to 2-Methoxy-2-methylpropan-1-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxy-2-methylpropan-1-ol

Cat. No.: B1600349

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical characteristics, synthesis, and properties of **2-Methoxy-2-methylpropan-1-ol**. The information is intended to support research and development activities in the chemical and pharmaceutical sciences.

Chemical and Physical Properties

2-Methoxy-2-methylpropan-1-ol is a bifunctional organic molecule containing both a primary alcohol and an ether functional group.^[1] Its physical and chemical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C5H12O2	PubChem[1]
Molecular Weight	104.15 g/mol	PubChem[1]
IUPAC Name	2-methoxy-2-methylpropan-1-ol	PubChem[1]
CAS Number	22665-67-4	ChemicalBook[2]
Appearance	Not specified (likely a liquid)	
Boiling Point	Not specified	
Melting Point	Not specified	
Density	Not specified	
Solubility	Not specified	
InChI	InChI=1S/C5H12O2/c1-5(2,4-6)7-3/h6H,4H2,1-3H3	PubChem[1]
InChIKey	VMPUAIZSESMILD-UHFFFAOYSA-N	PubChem[1]
SMILES	CC(C)(CO)OC	PubChem[1]

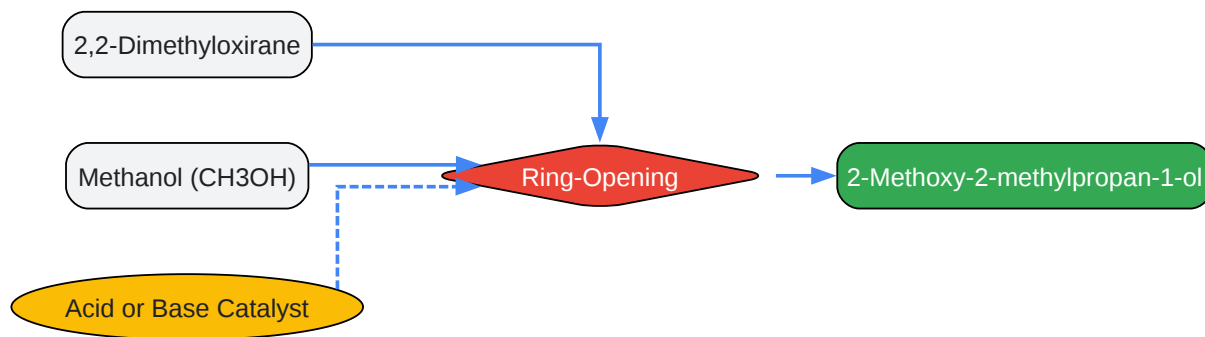
Synthesis

2-Methoxy-2-methylpropan-1-ol is a useful reactant in organic synthesis.[2] A plausible synthetic route to this compound involves the reaction of an appropriate epoxide with methanol.

Experimental Protocol: Synthesis of 2-Methoxy-2-methylpropan-1-ol

A detailed experimental protocol for the synthesis of a related compound, (2R)-2-[[[4-methoxyphenyl)methyl]amino]propan-1-ol, involves the reduction of an imine formed from D-alaninol and 4-anisaldehyde using sodium borohydride in methanol.[3] While not a direct synthesis of **2-Methoxy-2-methylpropan-1-ol**, this procedure illustrates a common methodology for the synthesis of related amino alcohols.

A more direct conceptual synthesis pathway for **2-Methoxy-2-methylpropan-1-ol** is outlined in the workflow diagram below. This would typically involve the ring-opening of 2,2-dimethyloxirane with methanol under acidic or basic conditions.



[Click to download full resolution via product page](#)

Conceptual synthesis workflow for **2-Methoxy-2-methylpropan-1-ol**.

Spectroscopic Data

Spectroscopic data is crucial for the structural confirmation of **2-Methoxy-2-methylpropan-1-ol**. Mass spectrometry data (GC-MS) is available for this compound, which can be used to determine its molecular weight and fragmentation pattern.^[4]

Spectroscopic Data	Details	Source
Mass Spectrum (GC)	Available	SpectraBase ^[4]
Instrument Name	Agilent 7820A-5890	SpectraBase ^[4]
Ionization Type	EI	SpectraBase ^[4]

Reactivity and Applications

The reactivity of **2-Methoxy-2-methylpropan-1-ol** is dictated by its two functional groups: the primary alcohol and the ether. The alcohol can undergo typical reactions such as oxidation to an aldehyde or carboxylic acid, esterification, and conversion to an alkyl halide. The ether

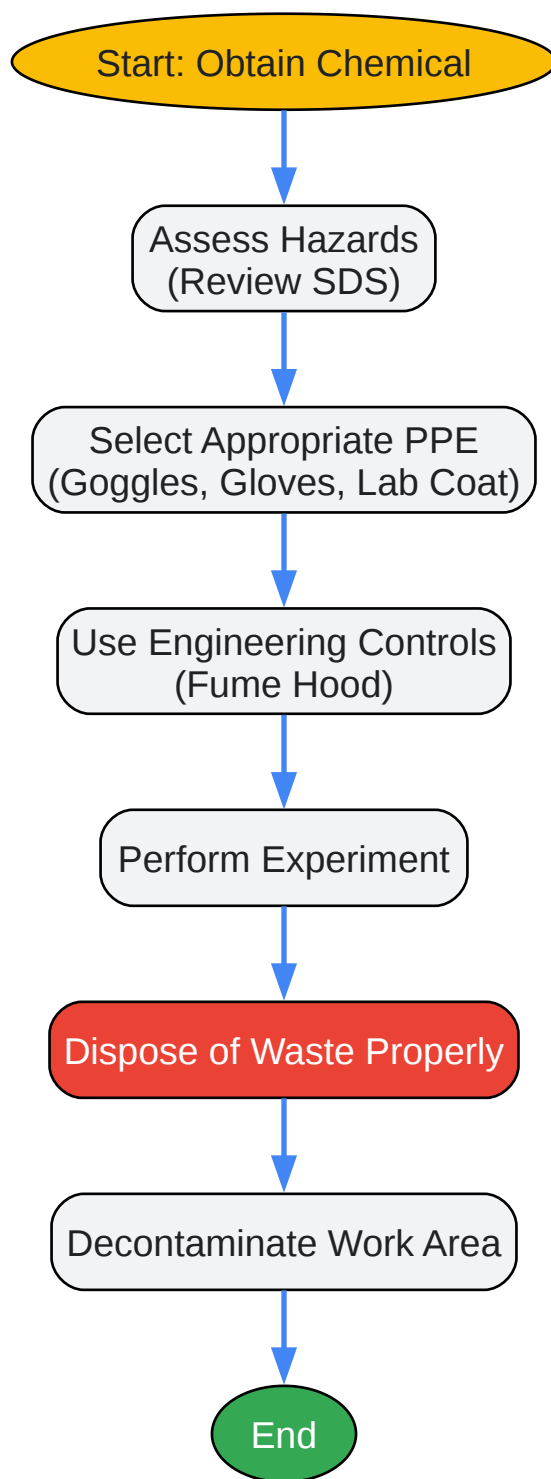
linkage is generally stable but can be cleaved under harsh acidic conditions, such as with HBr, which would likely lead to the formation of 2-methylpropan-1,2-diol and bromomethane.

Its bifunctional nature makes it a potentially useful building block in the synthesis of more complex molecules, including pharmaceuticals and specialty chemicals.

Safety and Handling

Detailed safety information for **2-Methoxy-2-methylpropan-1-ol** is not readily available. However, for related methoxypropanol isomers, precautions such as avoiding contact with skin and eyes, ensuring adequate ventilation, and keeping away from ignition sources are recommended.^{[5][6]} It is crucial to handle this chemical in a well-ventilated fume hood and to wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

The following diagram outlines a general workflow for the safe handling of laboratory chemicals.



[Click to download full resolution via product page](#)

General workflow for safe chemical handling in a laboratory setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Methoxy-2-methyl-1-propanol | C₅H₁₂O₂ | CID 11768518 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Methoxy-2-methyl-1-propanol | 22665-67-4 [chemicalbook.com]
- 3. (2R)-2-[(4-methoxyphenyl)methyl]amino}propan-1-ol synthesis - chemicalbook [chemicalbook.com]
- 4. dev.spectrabase.com [dev.spectrabase.com]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Methoxy-2-methylpropan-1-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1600349#2-methoxy-2-methylpropan-1-ol-chemical-characteristics]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com